

2-Acetylisonicotinonitrile: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Acetylisonicotinonitrile

Cat. No.: B1589052

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This guide provides an in-depth analysis of the physical and chemical properties of **2-Acetylisonicotinonitrile**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended for researchers, chemists, and professionals in drug development, offering a consolidated resource for its characterization, handling, and potential applications.

Introduction and Chemical Identity

2-Acetylisonicotinonitrile, also recognized by its systematic IUPAC name 2-acetylpyridine-4-carbonitrile, is a substituted pyridine derivative. Its molecular structure incorporates both a ketone and a nitrile functional group, rendering it a versatile building block in organic synthesis. The presence of the electron-withdrawing nitrile group and the acetyl moiety on the pyridine ring significantly influences its chemical reactivity and physical properties.

The unique arrangement of these functional groups makes **2-Acetylisonicotinonitrile** a valuable precursor for the synthesis of more complex heterocyclic systems. The pyridine nitrogen, the acetyl carbonyl group, and the nitrile group all offer potential sites for chemical modification, opening avenues for the creation of diverse molecular architectures.

Below is a diagram illustrating the chemical structure of **2-Acetylisonicotinonitrile**.

Caption: Chemical structure of **2-Acetylisonicotinonitrile**.

Physical and Chemical Properties

The physical properties of **2-Acetylisonicotinonitrile** are critical for its handling, purification, and use in chemical reactions. The following table summarizes the key physical data available for this compound.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O	Alfa Chemistry[1]
Molecular Weight	146.15 g/mol	Alfa Chemistry[1]
Boiling Point	263.5 °C at 760 mmHg	Synblock[2]
Density	1.19 g/cm ³	Alfa Chemistry[1]
CAS Number	37398-49-5	Synblock[2], Alfa Chemistry[1]
IUPAC Name	2-acetylpyridine-4-carbonitrile	Alfa Chemistry[1]

These properties suggest that **2-Acetylisonicotinonitrile** is a relatively high-boiling liquid or a low-melting solid at room temperature with a density greater than water. Its high boiling point is indicative of strong intermolecular forces, likely arising from dipole-dipole interactions due to the polar nature of the pyridine ring, the acetyl group, and the nitrile group.

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **2-Acetylisonicotinonitrile** are not extensively documented in readily available literature, its synthesis can be conceptualized based on established pyridine chemistry. A plausible synthetic route involves the acylation of a cyanopyridine precursor. For instance, the radical acylation of protonated 4-cyanopyridine can yield 2-acetyl-4-cyanopyridine[3][4].

The reactivity of **2-Acetylisonicotinonitrile** is dictated by its three primary functional groups:

- Pyridine Ring: The electron-withdrawing nature of the acetyl and cyano groups deactivates the pyridine ring towards electrophilic substitution. Conversely, it becomes more susceptible to nucleophilic aromatic substitution. The nitrogen atom retains its basic character, allowing for protonation and quaternization reactions.

- Acetyl Group: The carbonyl group can undergo typical ketone reactions, such as reduction to an alcohol, oxidation, or condensation reactions at the alpha-carbon.
- Nitrile Group: The nitrile group can be hydrolyzed to a carboxylic acid or a primary amide, or reduced to a primary amine. It can also participate in cycloaddition reactions.

This multifunctionality makes **2-Acetylisonicotinonitrile** a valuable intermediate for generating a library of substituted pyridine derivatives for various research applications.

Potential Applications and Research Interest

The structural motifs present in **2-Acetylisonicotinonitrile** are found in a variety of biologically active molecules. Pyridine and its derivatives are common scaffolds in pharmaceuticals and agrochemicals. The combination of the acetyl and nitrile functionalities offers multiple points for diversification, making it an attractive starting material for drug discovery programs.

Given the known biological activities of other nicotinonitrile derivatives, it is plausible that derivatives of **2-Acetylisonicotinonitrile** could exhibit interesting pharmacological properties. Research in this area could explore its potential as a precursor for novel therapeutic agents.

Safety, Handling, and Storage

Specific safety data for **2-Acetylisonicotinonitrile** is not widely available. Therefore, it is prudent to handle this compound with the same precautions as other potentially hazardous nitriles and pyridines. Based on the safety data sheets of related compounds, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors.
- In case of Contact:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.

- Skin: Wash off with soap and plenty of water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

It is imperative to consult a comprehensive and compound-specific Safety Data Sheet (SDS) from the supplier before handling **2-Acetylisonicotinonitrile**.

References

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Sources

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